

Health and Safety Considerations for 1,16-Hexadecanediol: A Technical Guide

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Compound of Interest

Compound Name: 1,16-Hexadecanediol

Cat. No.: B1329467

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the health and safety considerations for **1,16-Hexadecanediol** (CAS No. 7735-42-4), a long-chain linear diol. This document is intended for professionals in research, development, and manufacturing who may handle this chemical. The guide synthesizes available toxicological data, outlines safe handling procedures, and details first aid and emergency response protocols. All quantitative data is presented in structured tables, and a logical workflow for safety assessment and handling is provided as a visual guide.

Chemical and Physical Properties

1,16-Hexadecanediol is a white to off-white solid at room temperature.^[1] Its linear structure, with hydroxyl groups at both ends, dictates its physical properties and reactivity.^[1]

Table 1: Physical and Chemical Properties of **1,16-Hexadecanediol**

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₃₄ O ₂	[2]
Molecular Weight	258.44 g/mol	[2]
CAS Number	7735-42-4	[2]
Appearance	White to off-white solid (powder/crystal)	
Melting Point	91-94 °C	
Boiling Point	197-199 °C at 3 mmHg	
Solubility	Soluble in hot ethanol and organic solvents.	

Toxicological Profile

Available data indicates that **1,16-Hexadecanediol** has a low acute toxicity profile. However, it is classified as a skin irritant.

Acute Toxicity

The primary routes of occupational exposure are oral, dermal, and inhalation.

Table 2: Acute Toxicity Data for **1,16-Hexadecanediol**

Endpoint	Species	Route	Value	Classification	Reference(s)
LD ₅₀	Rat	Oral	> 5000 mg/kg	Low Toxicity	
LC ₅₀	Rat	Inhalation	> 5.07 mg/L (4-hour exposure)	Low Toxicity	

No specific dermal LD₅₀ data was identified in the reviewed literature.

Irritation and Sensitization

1,16-Hexadecanediol is classified as a skin irritant.

- GHS Hazard Statement: H315 - Causes skin irritation.
- Signal Word: Warning.

No quantitative data for eye irritation, such as Draize test scores, were found. However, standard precautions should be taken to avoid eye contact. There is no available data to suggest that **1,16-Hexadecanediol** is a skin sensitizer.

Experimental Protocols

Detailed experimental protocols for toxicological studies specific to **1,16-Hexadecanediol** are not readily available in the public domain. However, standardized test guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD), are typically followed for regulatory safety assessments.

Acute Oral Toxicity (Based on OECD Test Guideline 423)

- Principle: A stepwise procedure is used with a limited number of animals. A test dose is administered to a single animal. Depending on the outcome, additional animals are dosed at the same or a lower fixed dose level. The method allows for the determination of a range for the median lethal dose (LD₅₀).
- Methodology:
 - Animals: Typically, young adult female rats are used. Animals are fasted prior to dosing.
 - Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube. A suitable vehicle may be used if the substance is a solid.
 - Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.

Acute Inhalation Toxicity (Based on OECD Test Guideline 403)

- Principle: Animals are exposed to the test substance, generated as an aerosol or vapor, for a defined period (typically 4 hours).
- Methodology:
 - Animals: Young adult rats of a single sex (or both, if appropriate) are used.
 - Exposure: Animals are exposed in a dynamic inhalation chamber. For powders, a nose-only exposure system is often used to prevent ingestion from grooming.
 - Concentration: The concentration of the test substance in the chamber is monitored. A limit test at a high concentration (e.g., 5 mg/L) may be performed if low toxicity is expected.
 - Observation: Animals are observed for clinical signs of toxicity and mortality during and after exposure for a period of 14 days. Body weights are recorded.
 - Necropsy: A gross necropsy is performed on all animals.

Acute Dermal Irritation (Based on OECD Test Guideline 404)

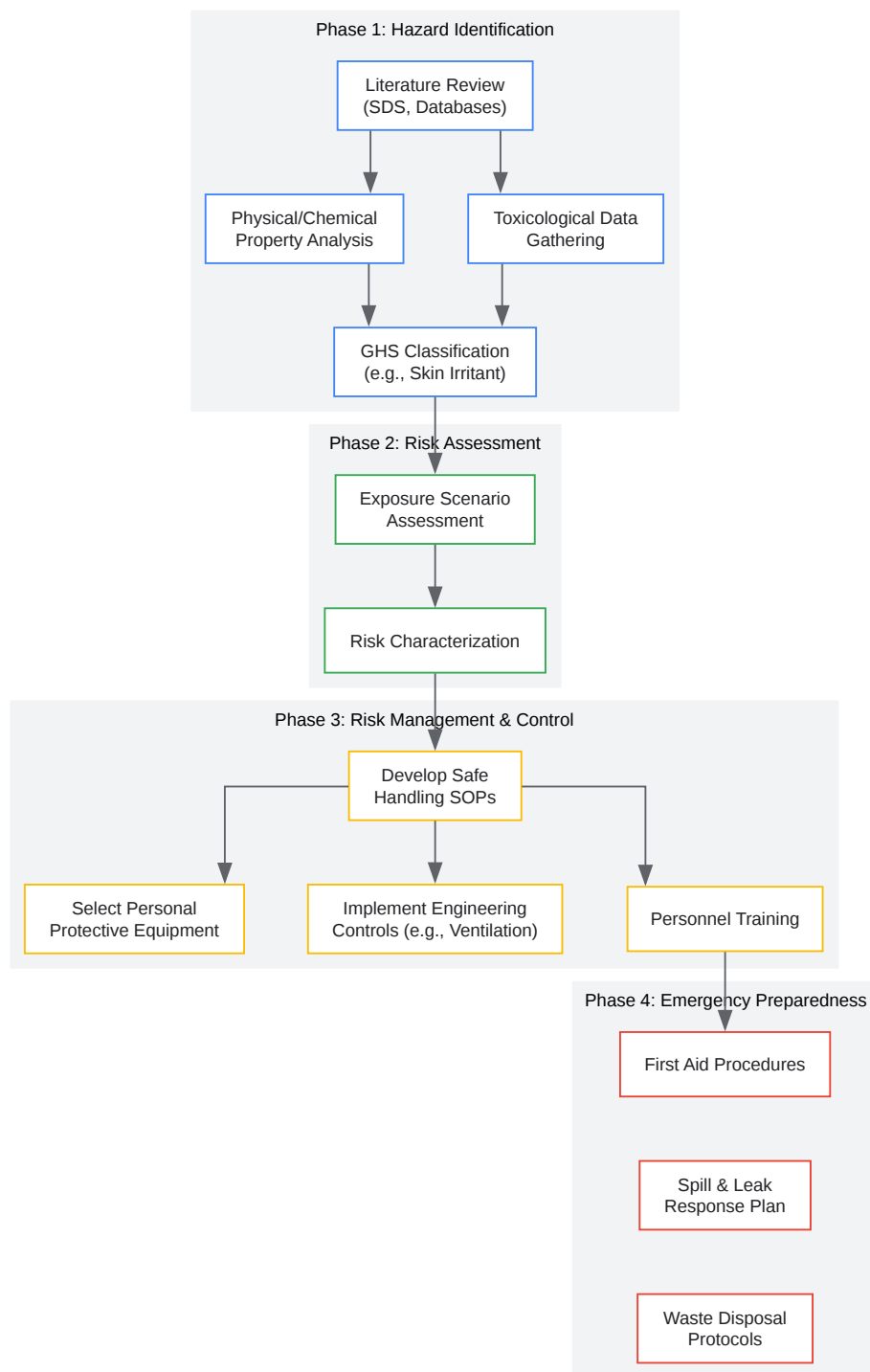
- Principle: The test substance is applied to a small area of skin on an experimental animal (typically an albino rabbit) for a fixed period. The skin is then observed for signs of erythema (redness) and edema (swelling).
- Methodology:
 - Animal Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the animal.
 - Application: A 0.5 g or 0.5 mL dose of the test substance is applied to a small patch of skin (approx. 6 cm²) and covered with a gauze patch. The exposure period is typically 4 hours.

- Scoring: The skin reactions (erythema and edema) are scored at 1, 24, 48, and 72 hours after patch removal. Scores are used to calculate a Primary Irritation Index (PII) to classify the substance.

Health and Safety Workflow

The following diagram illustrates a logical workflow for the health and safety assessment and handling of a chemical such as **1,16-Hexadecanediol**.

Workflow for Chemical Safety Assessment and Handling

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Caption: A logical workflow for chemical safety assessment.

Handling and Storage

Precautions for Safe Handling

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use only in areas with appropriate exhaust ventilation.
- Wash hands thoroughly after handling.

Conditions for Safe Storage

- Keep the container tightly sealed in a cool, well-ventilated area.
- Store in a dry place.
- Store away from direct sunlight and sources of ignition.
- Recommended storage temperature is room temperature.

Personal Protective Equipment (PPE)

Appropriate PPE should be worn to minimize exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	
Respiratory Protection	A NIOSH-approved N95 dust mask or higher if dust is generated.	
Body Protection	Lab coat or other protective clothing to prevent skin contact.	

First Aid Measures

Table 4: First Aid Procedures for **1,16-Hexadecanediol** Exposure

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention as it is a skin irritant.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.	

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Containment and Cleaning:** Sweep up and shovel. Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Regulatory Information

- TSCA: Listed on the TSCA Inventory (as inactive).
- EC Number: 231-794-9.
- GHS Classification: Skin Irritation (Category 2).

Conclusion

1,16-Hexadecanediol exhibits low acute toxicity via oral and inhalation routes. The primary health hazard is skin irritation. Researchers and drug development professionals should adhere to the recommended handling, storage, and personal protective equipment guidelines outlined in this document to ensure a safe working environment. In case of exposure, the specified first aid measures should be followed promptly. A thorough risk assessment, as outlined in the provided workflow, is crucial before initiating any new work with this chemical.

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References

- 1. [downloads.regulations.gov](https://www.regulations.gov) [downloads.regulations.gov]
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